

Application Notes and Protocols for Tun-AI in Tuna Biomass Prediction

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Compound of Interest

Compound Name: Tuna AI

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Introduction

Tun-AI is a machine learning pipeline designed for the accurate estimation of tuna biomass.^[1] Developed by Spanish researchers in collaboration with Komorebi AI, the University of Cádiz, and University Carlos III, this tool leverages data from echosounder buoys attached to drifting Fish Aggregating Devices (dFADs).^{[2][3]} Tun-AI integrates various data sources to provide reliable predictions, aiding in sustainable fisheries management, and enhancing our understanding of tuna ecology.^{[1][4]} This document provides detailed application notes and protocols for utilizing Tun-AI in research and operational settings.

Core Principles

Tun-AI is built upon the principle of data fusion, combining fisheries data with oceanographic information to train a suite of machine learning models.^{[1][2][4]} The primary data source is the echosounder buoys that are widely used in tuna purse-seine fisheries.^[1] These buoys provide remote information on tuna abundance and location.^{[2][4]} By processing this data with advanced machine learning algorithms, Tun-AI can distinguish between the presence and absence of significant tuna aggregations and estimate the biomass with a high degree of accuracy.^{[2][3]}

Data Requirements and Presentation

Successful application of Tun-AI is contingent on the availability and quality of specific datasets. The table below summarizes the required data inputs.

Data Category	Data Type	Source	Description
Fisheries Data	FAD Logbook Data	Fishing Vessels	Records of deployment and set events for each dFAD, including buoy ID and catch data.[1][5]
Echosounder Buoy Data	Satellite-linked echosounder buoys (e.g., Satlink)	Time-series data of acoustic backscatter converted into biomass estimates, typically with hourly resolution. A 3-day window of this data is used by the model.[5][6]	
Oceanographic Data	Remote Sensing Data	Copernicus Marine Environment Monitoring Service (CMEMS) or similar	Data on ocean currents, sea surface temperature, chlorophyll-a concentration (phytoplankton), and sea surface height.[2][4][5]
Positional and Temporal Data	Derived Features	GPS on buoys	Geolocation (latitude and longitude) and timestamps of buoy readings.

Experimental Protocols

The following protocols outline the key steps for applying Tun-AI for tuna biomass prediction.

Data Acquisition and Preprocessing

- Objective: To collect and prepare the necessary datasets for model training and prediction.
- Procedure:
 - Fisheries Data Collection:
 - Aggregate FAD logbook data, ensuring accurate records of buoy IDs, deployment dates/times, set dates/times, and corresponding tuna catch in metric tons.[\[5\]](#)
 - Collect echosounder buoy data for the corresponding buoys. This data consists of hourly biomass estimates at different depth layers.[\[5\]](#)[\[6\]](#)
 - Oceanographic Data Retrieval:
 - Access and download relevant oceanographic data from sources like CMEMS.
 - Ensure the temporal and spatial resolution of the oceanographic data aligns with the fisheries data.
 - Data Integration and Cleaning:
 - Link FAD logbook events (deployments and sets) with the echosounder time-series data using the buoy ID and timestamps.[\[6\]](#)
 - For each event, create a 72-hour window of echosounder data preceding the event.[\[5\]](#)
[\[6\]](#)
 - Spatially and temporally match the oceanographic data to the location of each buoy at the time of the event.
 - Handle missing data points through appropriate imputation techniques.

Model Training and Validation

- Objective: To train the Tun-AI machine learning models and evaluate their performance.
- Procedure:

- Feature Engineering:
 - Extract relevant features from the preprocessed data. This may include statistical summaries of the echosounder time-series, temporal features (e.g., hour of the day, day of the year), and the raw oceanographic variables.
- Model Selection:
 - Tun-AI employs a collection of machine learning models.[\[2\]](#)[\[4\]](#) These can include models for:
 - Binary Classification: Predicting the presence or absence of tuna biomass above a certain threshold (e.g., 10 tons).[\[2\]](#)
 - Ternary Classification: Categorizing biomass into low, medium, and high levels.[\[7\]](#)
 - Regression: Estimating the specific biomass in metric tons.[\[7\]](#)
- Training:
 - Split the integrated dataset into training and testing sets.
 - Train the selected machine learning models on the training data. The ground truth for training is the actual catch data from the FAD logbooks.[\[5\]](#)
- Validation:
 - Evaluate the performance of the trained models on the testing set using appropriate metrics.

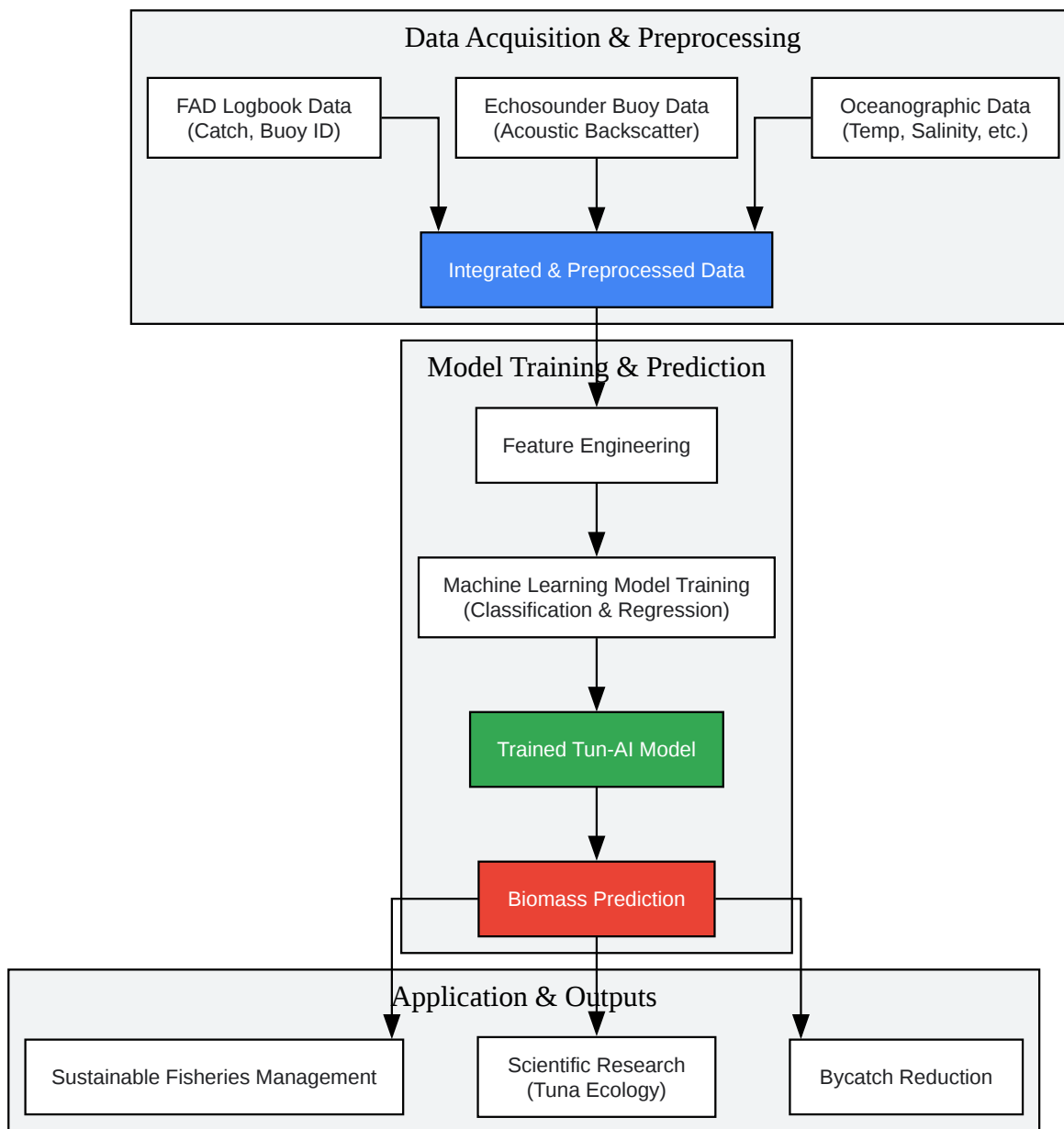
Model Type	Performance Metric	Reported Accuracy
Binary Classification (Presence/Absence >10 tons)	Accuracy	> 92% [2] [3]
Regression (Biomass Estimation)	Average Relative Error	28% [2] [3]

Biomass Prediction

- Objective: To use the trained Tun-AI models to predict tuna biomass for new, unseen data.
- Procedure:
 - Input New Data:
 - Acquire near real-time echosounder, positional, and oceanographic data for active dFADs.
 - Preprocess New Data:
 - Apply the same preprocessing steps as in the training phase to the new data.
 - Generate Predictions:
 - Feed the preprocessed new data into the trained Tun-AI models.
 - The models will output predictions for the presence/absence and/or the estimated biomass of tuna under each buoy.

Visualizations

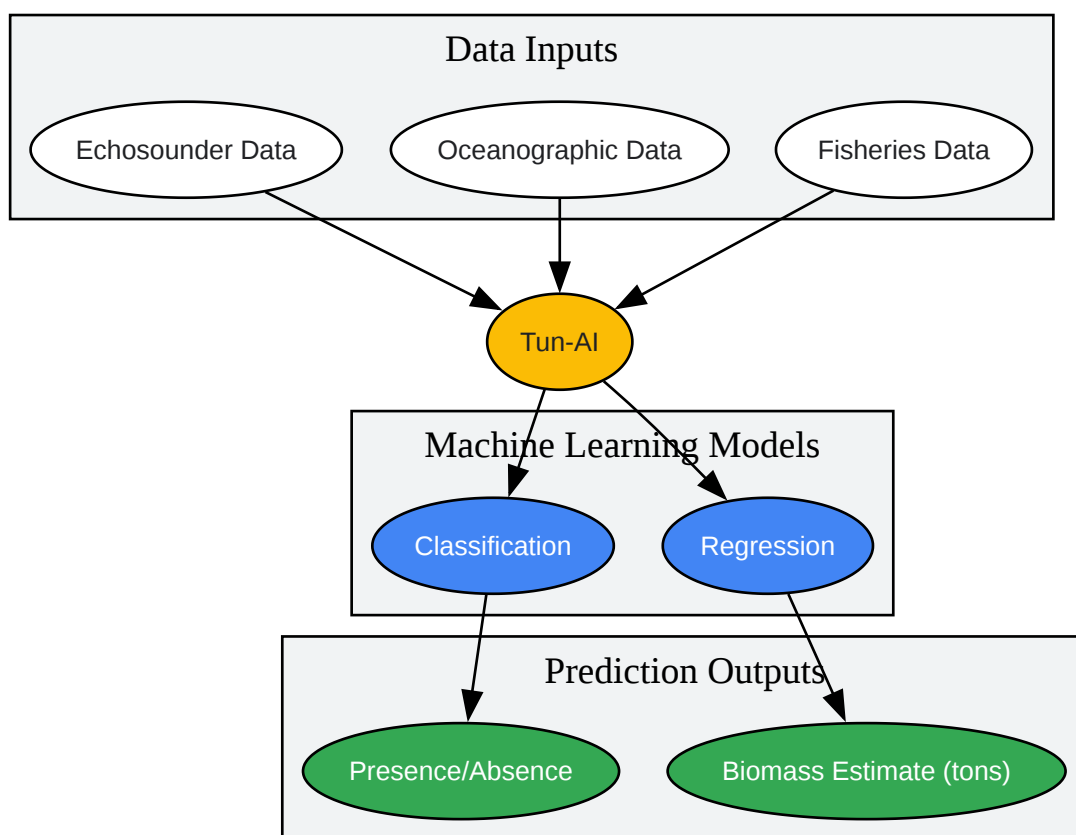
Tun-AI Application Workflow



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Caption: Workflow for applying Tun-AI from data acquisition to actionable outputs.

Logical Relationship of Tun-AI Components



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Caption: Interrelationship of Tun-AI's data inputs, models, and prediction outputs.

Conclusion

Tun-AI represents a significant advancement in the field of fisheries science, offering a powerful tool for the remote and accurate assessment of tuna biomass.^{[1][4]} By following the protocols outlined in these application notes, researchers and fisheries managers can effectively leverage this technology to promote sustainable fishing practices, enhance our understanding of marine ecosystems, and contribute to the long-term health of global tuna stocks.^{[1][8]} The continued development and application of AI-driven tools like Tun-AI will be crucial for navigating the complexities of modern fisheries management.^{[9][10]}

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